

Introduction: The Strategic Importance of a Niche Building Block

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Compound of Interest

Compound Name:	4-Chloro-2-nitro-5-(trifluoromethyl)aniline
Cat. No.:	B071698

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4-Chloro-2-nitro-5-(trifluoromethyl)aniline (CAS No: 35375-74-7) is a highly functionalized aromatic amine. Its unique substitution pattern—featuring a chloro group, a nitro group, and a trifluoromethyl group—makes it a valuable and versatile intermediate in synthetic chemistry. The electron-withdrawing nature of the nitro and trifluoromethyl groups significantly influences the reactivity of the aniline moiety, making it a key component in the synthesis of complex molecules, particularly in the agrochemical and pharmaceutical sectors. For instance, it serves as a reagent in the preparation of fused imidazole biocides^[1]. The strategic placement of these functional groups allows for selective transformations, providing a scaffold for building pharmacologically active compounds and other high-value materials.

Section 1: Core Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in research and development. These properties dictate storage conditions, solvent selection, and appropriate analytical techniques.

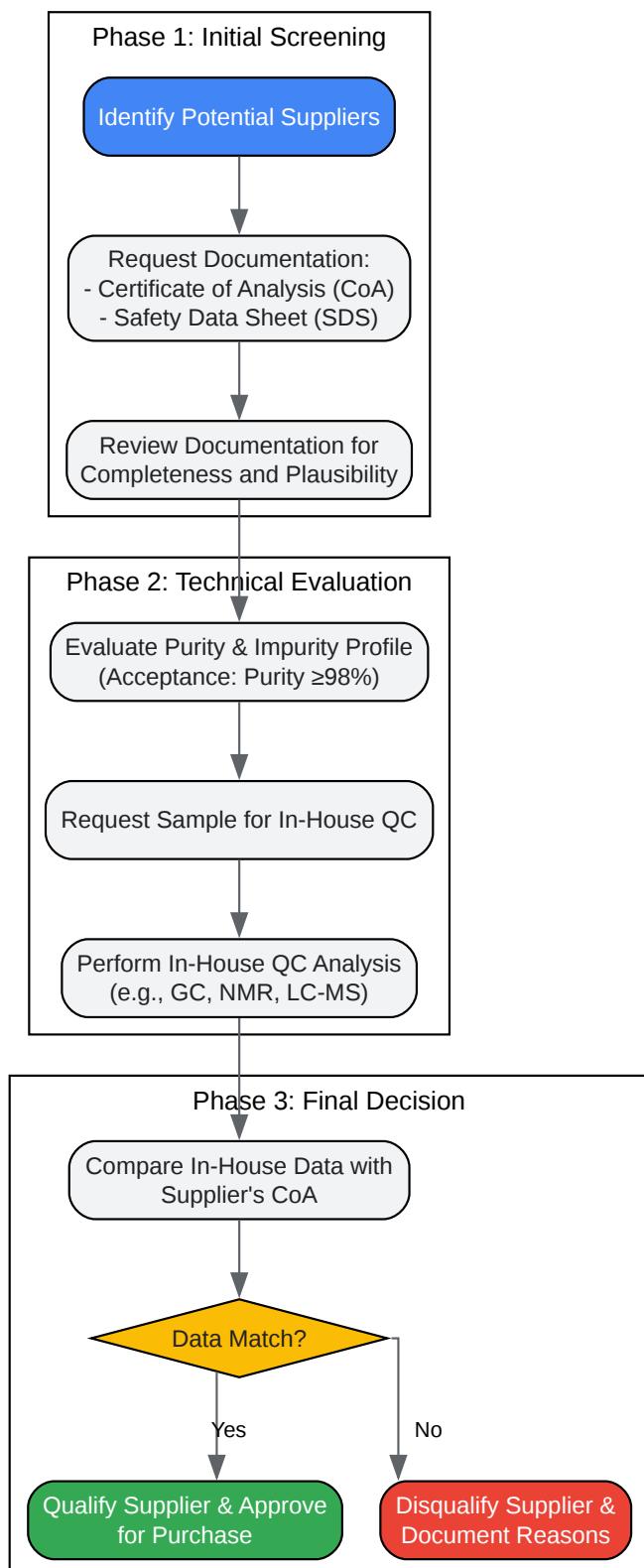
Property	Value	Source
CAS Number	35375-74-7	[2] [3]
Molecular Formula	C ₇ H ₄ ClF ₃ N ₂ O ₂	[4]
Molecular Weight	256.57 g/mol	[4]
Appearance	Yellow to orange crystalline solid (typical)	[5]
Purity	Typically ≥95-98%	[6]
Solubility	Soluble in most organic solvents (e.g., THF, DCM, Ether); insoluble in water.	[7] [8]
Storage Temperature	2-8°C, under inert atmosphere	[9]

Section 2: Supplier Qualification - A Foundation for Reproducible Science

The quality of starting materials is paramount in drug discovery and development. Impurities, even in small amounts, can lead to unwanted side reactions, lower yields, and introduce confounding variables in biological assays. A robust supplier qualification process is therefore not a preliminary step but a core component of experimental design.

Workflow for Supplier Qualification

The following workflow outlines a systematic approach to vetting and qualifying a supplier for **4-Chloro-2-nitro-5-(trifluoromethyl)aniline**. This process ensures that the material meets the stringent quality requirements for downstream applications.



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Caption: A systematic workflow for qualifying chemical suppliers.

Potential Supplier Overview

Several chemical suppliers list **4-Chloro-2-nitro-5-(trifluoromethyl)aniline** or its isomers.

Researchers should initiate the qualification process with companies that can provide comprehensive analytical data.

Supplier	Noted Purity / Details	Country
Hunan Chemfish Pharmaceutical Co., Ltd	Purity: 95%+, Impurity: <0.5%	China
Zhengzhou Alfa Chemical Co., Ltd	Offers the compound for use as a reagent in preparing fused imidazole biocides.	China
ChemicalBook	Lists multiple suppliers including Capot Chemical and Hefei TNJ Chemical.	Global Directory
Sigma-Aldrich (Merck)	Offers various related aniline compounds and is a benchmark for quality documentation.	Global
Santa Cruz Biotechnology, Inc.	Lists the compound for research use.	Global

Section 3: Safety, Handling, and Storage Protocols

Substituted anilines, particularly those with nitro groups, require careful handling. The following protocols are derived from standard safety data sheets and best laboratory practices.[\[5\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Protocol 1: Safe Handling and Personal Protective Equipment (PPE)

Causality: The combination of a trifluoromethyl group and a nitroaromatic system necessitates stringent controls to prevent inhalation, ingestion, and skin contact. These compounds can be toxic and cause organ damage through prolonged exposure.[\[10\]](#)

- Engineering Controls: Always handle this compound within a certified chemical fume hood to ensure adequate ventilation and prevent inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a flame-retardant lab coat. Ensure gloves are checked for integrity before each use.
 - Respiratory Protection: If there is a risk of exceeding exposure limits or generating dust, use a full-face respirator with an appropriate filter cartridge (e.g., ABEK type).
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling and before leaving the work area. Remove contaminated clothing immediately.[12][14]

Protocol 2: Storage and Stability

Causality: Improper storage can lead to degradation, compromising sample integrity. Anilines can be sensitive to light, air (oxidation), and moisture.

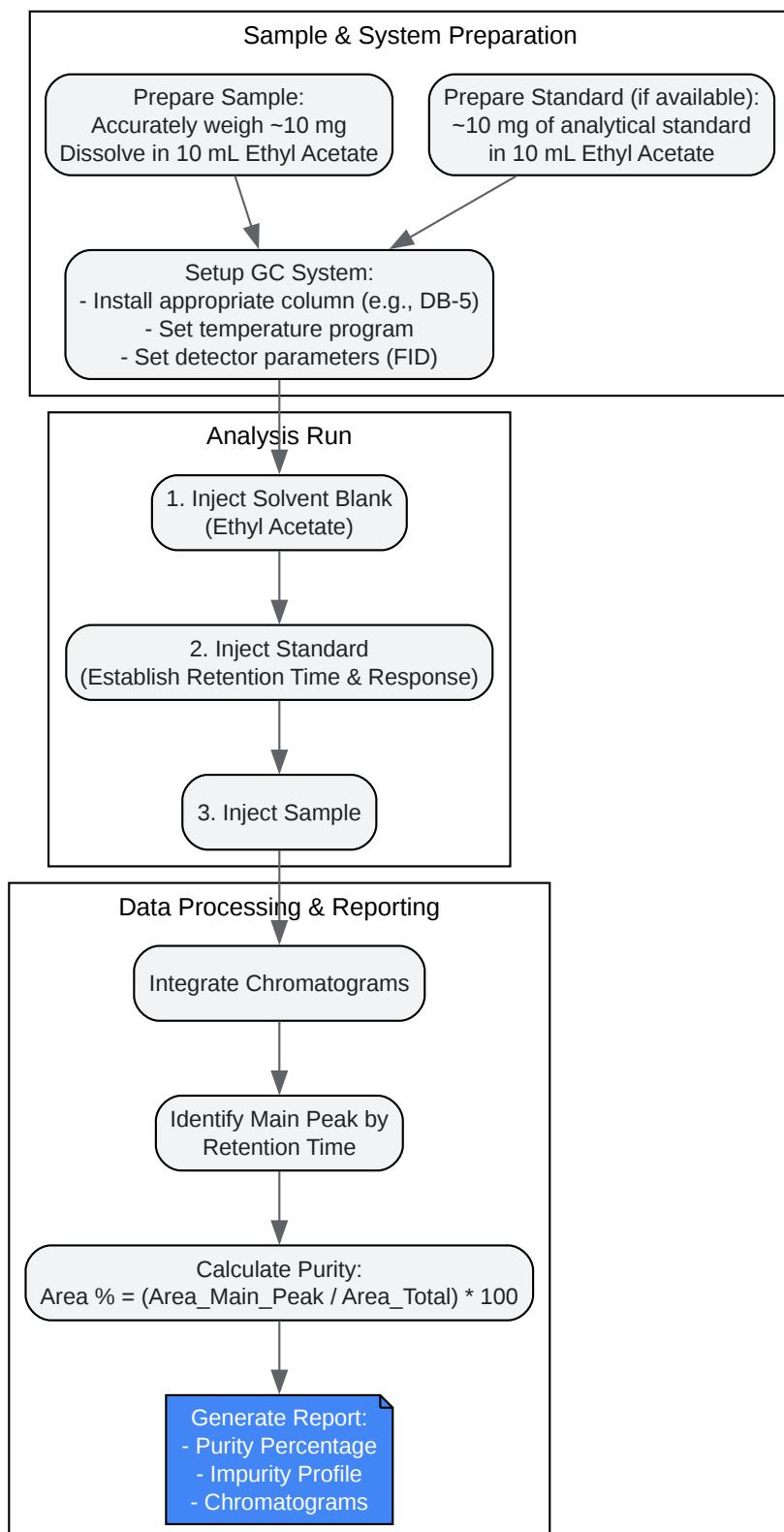
- Container: Store in the original, tightly sealed container.
- Atmosphere: For long-term storage, flush the container with an inert gas like argon or nitrogen to prevent oxidation.
- Temperature: Store in a cool, dry, and well-ventilated place, ideally refrigerated at 2-8°C.[9]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[5]

Section 4: Quality Control - An Analytical Workflow

In-house quality control is a self-validating system that verifies the identity and purity of the procured material, ensuring it is fit for its intended purpose. Gas Chromatography (GC) is a suitable technique for assessing the purity of volatile and semi-volatile compounds like this aniline derivative.

Workflow for GC Purity Analysis

This diagram illustrates the logical flow for determining the purity of a received chemical sample using Gas Chromatography.

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